

# NG25 Kinase Specificity Profile

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: NG25 trihydrochloride

CAS No.: 1315355-93-1

Cat. No.: S537089

[Get Quote](#)

Kinase Target	Reported IC <sub>50</sub> (nM)	Primary Functional Role
MAP4K2 (GCK)	21.7 [1]	MAPK signaling, immune cell activation
LYN	12.9 [1]	Src-family kinase, immune & cancer signaling
TAK1 (MAP3K7)	149 [1]	Master regulator of NF-κB & MAPK pathways
CSK (C-Src Kinase)	56.4 [1]	Negative regulator of Src-family kinases
ABL, ARG	75.2 [1]	Non-receptor tyrosine kinases, cell proliferation
FER	82.3 [1]	Receptor tyrosine kinase, cell adhesion & migration
SRC	113 [1]	Proto-oncogene tyrosine kinase
Eph B2	672 [1]	Ephrin receptor, developmental processes
ZAK	698 [1]	MAP3K, stress response pathways
Eph A2	773 [1]	Ephrin receptor, often overexpressed in cancer
Eph B4	999 [1]	Ephrin receptor, angiogenesis

This profile indicates that while NG25 is a valuable tool for inhibiting TAK1, its off-target effects on kinases like LYN, SRC, and ABL should be controlled for in experimental design, as they may contribute to the

observed phenotypic outcomes [1].

## Key Experimental Findings

Researchers have effectively used NG25 to investigate the TAK1 pathway in various biological models. The table below summarizes some key experimental setups and findings.

Biological Context	Experimental Finding	Citation
TLR Signalling (Bone marrow-derived macrophages)	NG25, with another inhibitor, abolished TLR signalling catalysed by residual wild-type TAK1.	[2]
Breast Cancer Cells (e.g., MCF7, MDA-MB-231)	2 $\mu$ M NG25 enhanced Doxorubicin-induced apoptosis; partially blocked Dox-induced p38 phosphorylation & I $\kappa$ B $\alpha$ degradation.	[3] [4]
Neonatal Hypoxic-Ischemic Rat Model	NG25 inhibited TAK1/JNK activity and ameliorated cerebral injury by inhibiting neuronal apoptosis.	[5]

## Example Experimental Protocol

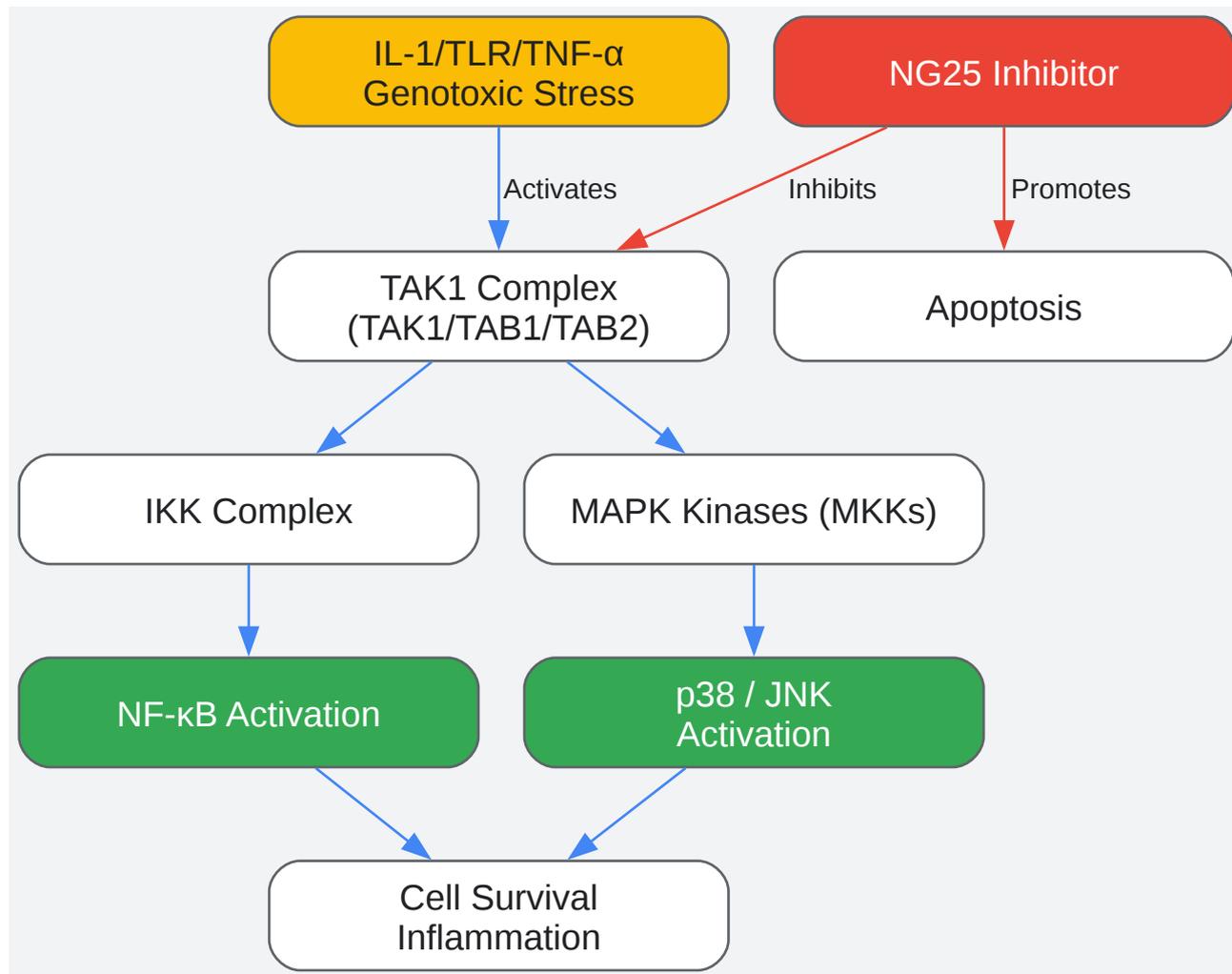
To help you implement this in your research, here is a summarized protocol for assessing NG25's effect on breast cancer cell viability and signaling, based on published methodologies [3] [4].

- **Cell Lines:** Use a panel of breast cancer cell lines (e.g., T-47D, MCF7, HCC1954, MDA-MB-231, BT-549) representing major molecular subtypes.
- **Compound Preparation:** Dissolve NG25 in DMSO to create a stock solution (e.g., 10 mM). Aliquot and store at -20°C.
- **Cell Viability Assay (CCK-8):**
  - Plate cells in 96-well plates.
  - Treat with a concentration gradient of NG25 (e.g., 1  $\mu$ M to 20  $\mu$ M) for 72 hours.
  - Add CCK-8 reagent and measure absorbance to determine IC<sub>50</sub> values.
- **Combination Treatment:**
  - Treat cells with Doxorubicin alone or in combination with a fixed dose of NG25 (e.g., 2  $\mu$ M) for 48 hours.

- Assess cell viability or colony formation ability.
- **Western Blot Analysis:**
  - Treat cells with relevant stimuli (e.g., Doxorubicin) in the presence or absence of NG25 for 2-6 hours.
  - Lyse cells and analyze proteins via SDS-PAGE.
  - Probe for phospho-p38, total p38,  $\text{I}\kappa\text{B}\alpha$ , and cleaved caspase-3 to confirm pathway inhibition and apoptotic response.

## TAK1 Signaling Pathway

The following diagram illustrates the central role of TAK1 in cellular signaling pathways and the point where NG25 acts, based on the biological contexts described in the studies [2] [5] [3].



[Click to download full resolution via product page](#)

The diagram shows that NG25 inhibits the TAK1 complex, thereby blocking downstream pro-survival pathways (NF- $\kappa$ B and p38/JNK) and promoting apoptosis [2] [5] [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. NG25 | TAK1 Inhibitor [medchemexpress.com]
2. TAK1 protein kinase activity is required for TLR signalling ... [pmc.ncbi.nlm.nih.gov]
3. TAK1 inhibitor NG25 enhances doxorubicin-mediated ... [nature.com]
4. TAK1 inhibitor NG25 enhances doxorubicin-mediated ... [pmc.ncbi.nlm.nih.gov]
5. NG25, an inhibitor of transforming growth factor- $\beta$ -activated ... [spandidos-publications.com]

To cite this document: Smolecule. [NG25 Kinase Specificity Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537089#ng25-specificity-kinase-panel>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)